

Navigating the Safe Handling of Pik-294: A Comprehensive Guide

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Compound of Interest

Compound Name: *Pik-294*

Cat. No.: *B1684647*

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Pik-294**, a potent and selective inhibitor of the p110 δ isoform of phosphoinositide 3-kinase (PI3K). Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Pik-294**, a comprehensive approach to personal protection is necessary. The following table summarizes the required PPE and essential engineering controls to mitigate exposure.

Category	Requirement	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Face shield	Required when there is a risk of splashing.	
Hand Protection	Chemical-resistant gloves	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact.
Body Protection	Laboratory coat	Fully buttoned to protect street clothes.
Chemical-resistant suit	Recommended for large-scale operations or in case of a spill.	
Respiratory Protection	Not typically required with adequate engineering controls	Use a NIOSH-approved respirator if engineering controls are not sufficient or during spill cleanup.
Engineering Controls	Chemical fume hood	All handling of Pik-294 powder and solutions should be performed in a certified chemical fume hood.
Safety shower and eyewash station	Must be readily accessible and tested regularly.	

Health Hazard Information

Pik-294 is a substance that has not yet been fully tested, and caution should be exercised. The potential health effects are summarized below.

Route of Exposure	Potential Health Effects
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation. [1]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation. [1]
Eye Contact	May cause eye irritation. [1]
Ingestion	May be harmful if swallowed. [1]

Step-by-Step Handling and Disposal Procedures

1. Preparation and Weighing:

- Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
- Conduct all weighing and solution preparation of **Pik-294** powder inside a certified chemical fume hood to prevent inhalation of dust.
- Use a dedicated and properly calibrated balance.
- Clean the work area and balance with a damp cloth after weighing to remove any residual powder.

2. Solution Preparation:

- Consult the relevant product information for solubility data. **Pik-294** is soluble in DMSO.
- Add the solvent to the **Pik-294** powder slowly and carefully to avoid splashing.
- If necessary, use a vortex mixer or sonicator to ensure the compound is fully dissolved.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

3. Storage:

- Store **Pik-294** as a powder at -20°C for long-term stability.
- Store solutions in tightly sealed containers at -20°C or -80°C, depending on the solvent and desired stability.
- Avoid repeated freeze-thaw cycles.

4. Spills and Accidental Release:

- In the event of a small spill, wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- For large spills, evacuate the area and contact your institution's environmental health and safety department.

5. Disposal:

- Dispose of all waste materials, including empty containers, contaminated gloves, and other disposable items, in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of **Pik-294** down the drain or in the regular trash.

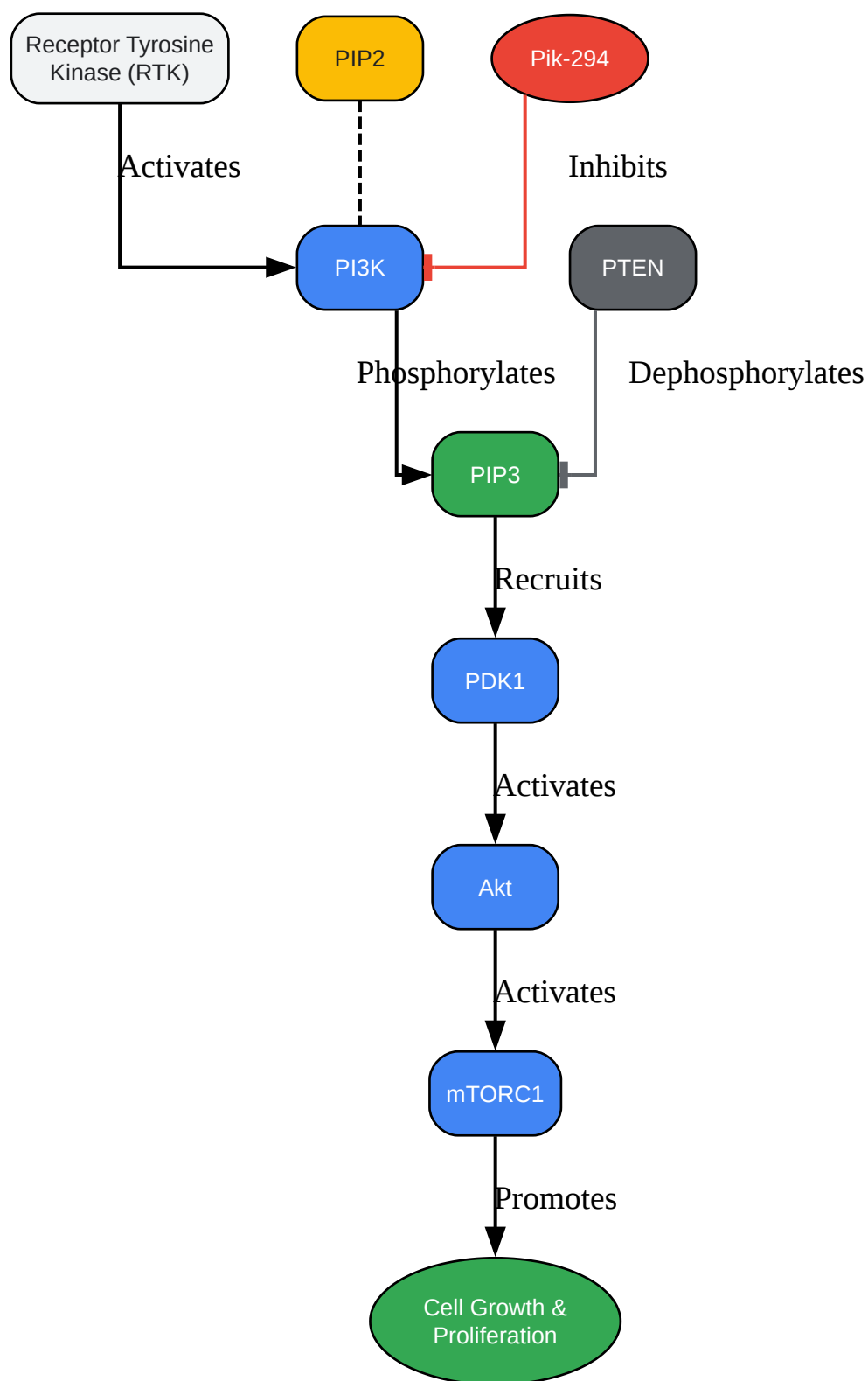
First Aid Measures

In the event of exposure to **Pik-294**, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

PI3K/Akt/mTOR Signaling Pathway

Pik-294 exerts its effect by inhibiting the PI3K/Akt/mTOR signaling pathway, a critical regulator of cell proliferation, survival, and growth. Understanding this pathway is essential for researchers working with this compound.



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Caption: The PI3K/Akt/mTOR signaling pathway and the inhibitory action of **Pik-294**.

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References

- 1. researchgate.net [researchgate.net]
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